Comprehensive Spectroscopic Validation Guide: Methyl 5-methoxy-2-methyl-1H-indole-3-carboxylate

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Compound of Interest

Compound Name:	*Methyl 5-methoxy-2-methyl-1H-indole-3-carboxylate*
Cat. No.:	*B12103652*

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Executive Summary

Methyl 5-methoxy-2-methyl-1H-indole-3-carboxylate (CAS: 4871-80-1; Molecular Formula: $C_{12}H_{13}NO_3$) is a highly functionalized heterocyclic building block critical to the development of non-steroidal anti-inflammatory drugs (NSAIDs) and novel anti-cancer agents. As a structural analog to the precursor of indomethacin, its precise structural validation is paramount. The synthesis of such substituted indoles, often achieved via transition-metal-catalyzed direct oxidative coupling[1], requires rigorous orthogonal analytical techniques to confirm regioselectivity—specifically the positions of the methoxy and methyl groups on the indole core.

This whitepaper provides an in-depth, causality-driven guide to the spectroscopic profiling (NMR, IR, MS) of this compound, establishing a self-validating analytical framework for researchers and drug development professionals.

Structural Elucidation & Spectroscopic Causality

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The analytical strategy relies on the synergistic interpretation of Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS). Each technique provides orthogonal data points that, when integrated, form an unambiguous structural proof.

Nuclear Magnetic Resonance (NMR) Profiling

NMR spectroscopy is the primary tool for confirming the regiochemistry of the indole core. The electron-donating nature of the 5-methoxy group and the electron-withdrawing nature of the 3-carboxylate group create a distinct push-pull electronic environment[2].

Causality in ^{1}H NMR:

- H-4 Proton (δ ~7.55 ppm): Appears as a doublet (

  Hz) due to meta-coupling with H-6. It is significantly deshielded by the anisotropic cone of the adjacent C-3 carbonyl group.

- H-6 & H-7 Protons: H-7 appears as a doublet (

  Hz) due to ortho-coupling with H-6. H-6 appears as a doublet of doublets (dd) at δ ~6.82 ppm, shielded by the resonance electron donation from the 5-methoxy oxygen.

- N-H Proton (δ ~8.20 ppm): Appears as a broad singlet. The broadening is caused by the quadrupolar relaxation of the ^{14}N nucleus and intermolecular hydrogen bonding.

Table 1: ^{1}H NMR Assignments (400 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (, Hz)	Integration	Assignment
8.20	Broad singlet (br s)	-	1H	Indole N-H
7.55	Doublet (d)	2.5	1H	Aromatic H-4
7.18	Doublet (d)	8.8	1H	Aromatic H-7
6.82	Doublet of doublets (dd)	8.8, 2.5	1H	Aromatic H-6
3.92	Singlet (s)	-	3H	Ester -$COOCH_3$
3.88	Singlet (s)	-	3H	Ether -OCH_3
2.72	Singlet (s)	-	3H	Alkyl 2-CH_3

Causality in ^{13}C NMR: The ^{13}C spectrum is highly sensitive to the inductive and resonance effects of the substituents. The C-5 carbon is heavily deshielded (δ ~154.5 ppm) due to the electronegative oxygen of the methoxy group, while C-4 and C-6 are shielded by the resulting ortho-resonance effects.

Table 2: ^{13}C NMR Assignments (100 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Carbon Type	Assignment	Causality / Electronic Effect
166.5	Quaternary (C=O)	Ester Carbonyl	Deshielded by highly electronegative oxygen[2].
154.5	Quaternary (C-O)	C-5	Direct attachment to methoxy oxygen.
144.2	Quaternary (C-N)	C-2	Deshielded by adjacent indole nitrogen.
130.5, 127.8	Quaternary (C-C)	C-7a, C-3a	Bridgehead carbons of the indole core.
112.8, 111.2	Methine (CH)	C-6, C-7	Aromatic carbons.
104.1, 103.5	Quaternary/CH	C-3, C-4	C-3 is shielded by nitrogen resonance; C-4 is shielded by OMe.
55.8, 51.0	Primary (CH_3)	-OCH_3, -$COOCH_3$	Methoxy and ester methyl carbons.
14.5	Primary (CH_3)	2-CH_3	Aliphatic methyl attached to C-2.

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy validates the presence of critical functional groups. The choice of Attenuated Total Reflectance (ATR) over traditional KBr pellets prevents moisture absorption, which can artificially broaden the N-H stretching band.

Table 3: Key FT-IR Vibrational Bands (ATR)

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Wavenumber (cm^{-1})	Vibration Mode	Structural Implication
~3320	N-H stretch	Confirms the secondary amine of the indole ring.
~1685	C=O stretch	Conjugated ester. The frequency is lower than a typical aliphatic ester (~1735 cm^{-1}) due to conjugation with the indole π-system.
~1580, 1480	C=C stretch	Aromatic ring skeletal vibrations.
~1220, 1170	C-O-C stretch	Asymmetric and symmetric stretches of the ester and methoxy ethers.

High-Resolution Mass Spectrometry (HRMS)

Electrospray Ionization (ESI) in positive mode is the optimal choice for this compound because the electron-rich indole nitrogen readily accepts a proton to form the

pseudo-molecular ion.

- Exact Mass: Calculated for $C_{12}H_{14}NO_3^+$ is 220.0968 Da.
- Fragmentation Causality: The molecule undergoes predictable neutral losses. The loss of methanol (32 Da) from the ester group is a hallmark of methyl esters, forming a highly stable acylium ion at m/z 188.07.

Experimental Methodologies (Self-Validating Protocols)

To ensure high-fidelity data, the following self-validating protocols must be strictly adhered to.

Protocol A: NMR Sample Preparation & Acquisition

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- Solvent Selection: Dissolve 15-20 mg of the analyte in 0.6 mL of deuterated chloroform ($CDCl_3$, 99.8% D). Causality: $CDCl_3$ lacks exchangeable protons, preventing the suppression of the critical indole N-H signal.
- Internal Calibration: Ensure the $CDCl_3$ contains 0.03% v/v Tetramethylsilane (TMS). Set the TMS signal to exactly 0.00 ppm. If TMS is absent, calibrate using the residual $CHCl_3$ solvent peak at exactly 7.26 ppm (^1H) and 77.16 ppm (^{13}C).
- Acquisition Parameters: Run a standard 1D ^1H experiment (16 scans, 1 sec relaxation delay) and a ^{13}C experiment (512 scans, 2 sec relaxation delay to ensure full relaxation of quaternary carbons like C-2 and C-5).
- Self-Validation Step: Integrate the ^1H spectrum. The total integration must equal exactly 13 protons. If a discrepancy exists, suspect solvent trapping or degradation.

Protocol B: HRMS-ESI Acquisition

- Sample Dilution: Prepare a 1 µg/mL solution in LC-MS grade Methanol/Water (50:50 v/v) containing 0.1% Formic Acid. Causality: Formic acid acts as a proton source, significantly enhancing the ionization efficiency of the indole nitrogen.
- Injection: Inject 5 µL into the ESI source.
- Parameters: Capillary voltage at 3.0 kV, desolvation temperature at 350°C.
- Self-Validation Step: Compare the observed isotopic pattern of the

  peak against the theoretical in-silico pattern for $C_{12}H_{14}NO_3^+$. The

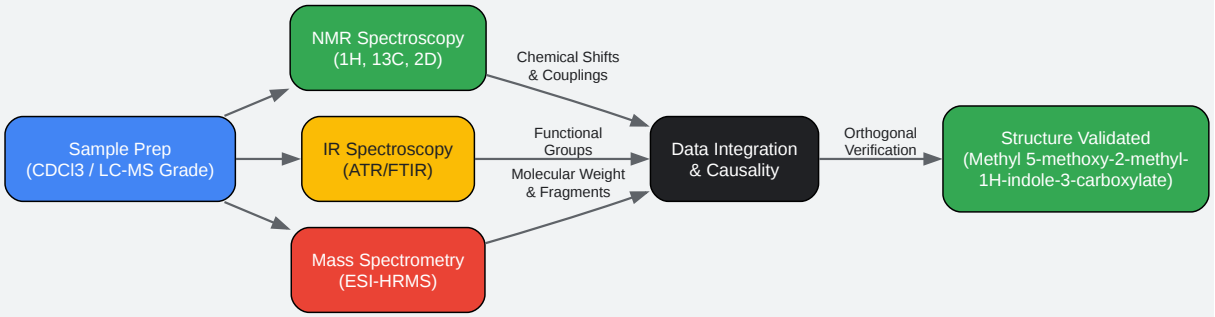
  peak (due to ^{13}C natural abundance) should be approximately 13.5% of the base peak intensity.

Visualizations

Spectroscopic Validation Workflow

The following diagram illustrates the orthogonal validation strategy, demonstrating how independent analytical streams converge to provide absolute structural certainty.

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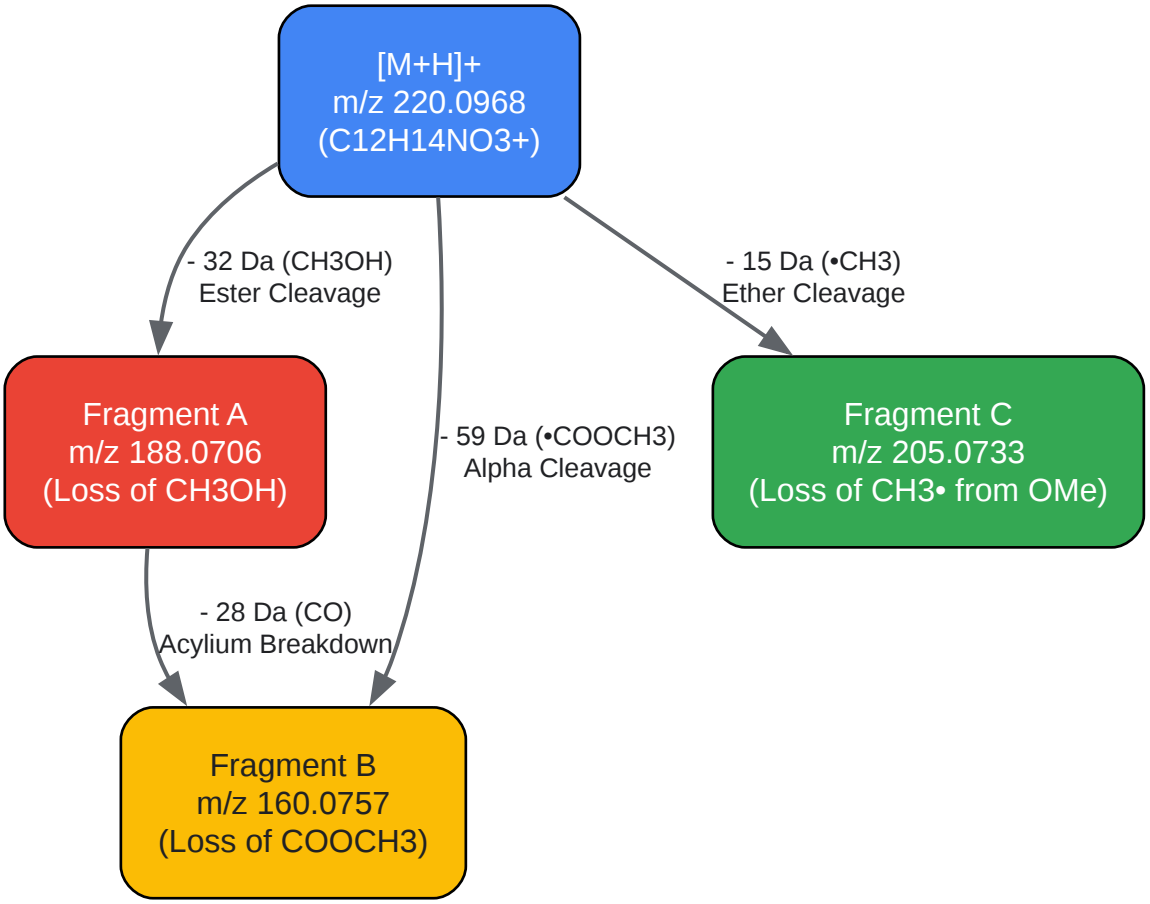
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Caption: Orthogonal spectroscopic workflow for the structural validation of functionalized indoles.

Mass Spectrometry Fragmentation Pathway

This diagram maps the primary gas-phase fragmentation routes of the protonated molecular ion, driven by the cleavage of the ester and ether functional groups.

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Caption: Primary ESI-HRMS fragmentation pathways for **Methyl 5-methoxy-2-methyl-1H-indole-3-carboxylate**.

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